Quantifying Smooth Muscle Relaxation with Hyoscine Butylbromide: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Spaslar*
CAS No.:	*79173-10-7*
Cat. No.:	*B1199505*

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Introduction

Hyoscine Butylbromide (HBB) is a peripherally acting antimuscarinic agent widely used for the treatment of abdominal pain and cramping associated with smooth muscle spasms.[1][2] Its mechanism of action involves the competitive antagonism of muscarinic acetylcholine receptors, particularly the M1, M2, and M3 subtypes, on smooth muscle cells.[3][4] This blockade inhibits the action of acetylcholine, a neurotransmitter that stimulates smooth muscle contraction, thereby leading to muscle relaxation.[3] As a quaternary ammonium compound, HBB does not readily cross the blood-brain barrier, minimizing central nervous system side effects.[1][5][6]

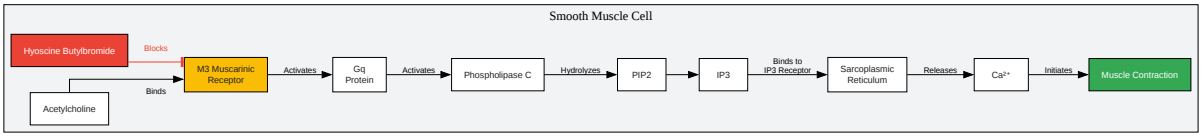
These application notes provide detailed protocols for quantifying the smooth muscle relaxant effects of Hyoscine Butylbromide using two common in vitro techniques: isolated organ bath experiments and intracellular calcium imaging.

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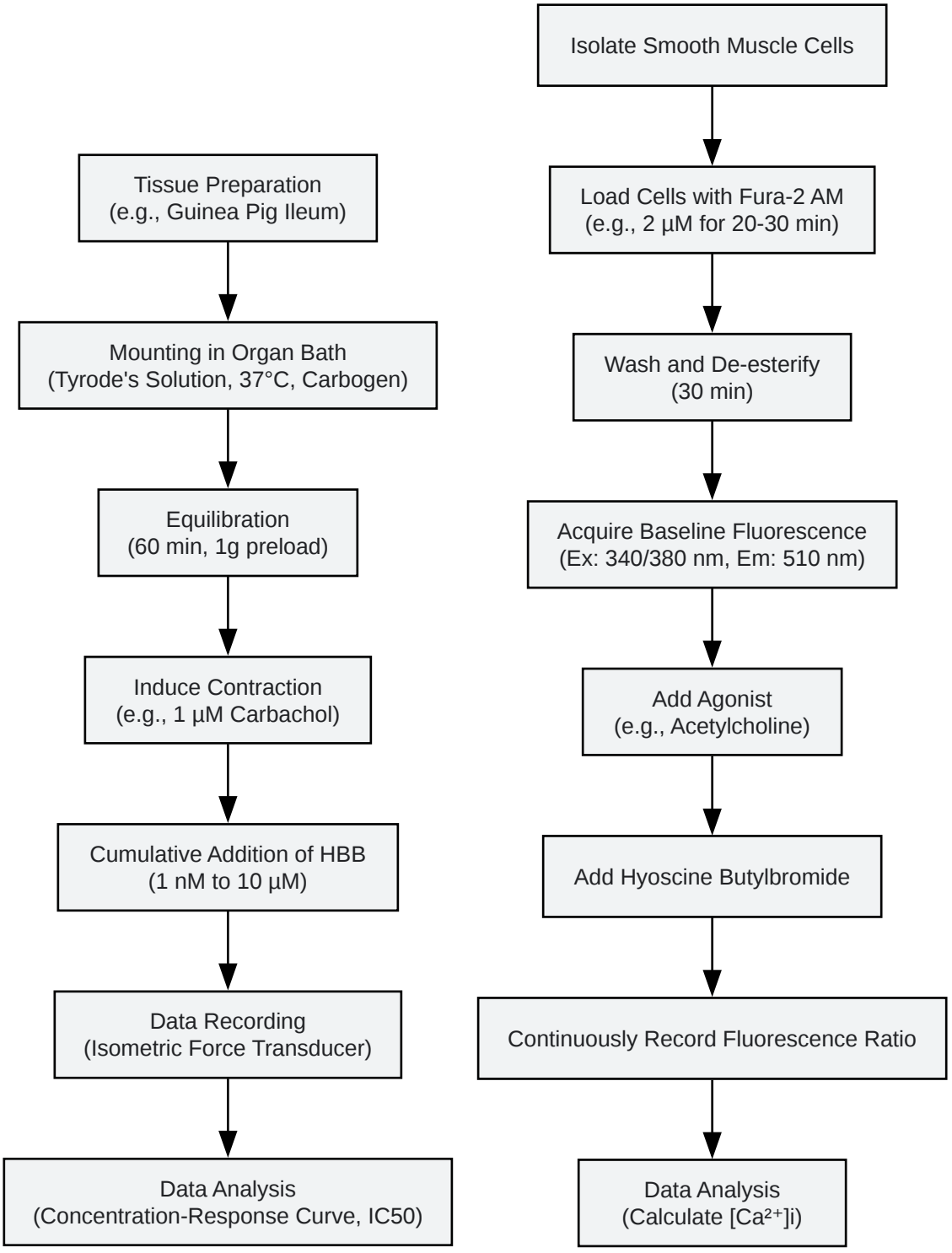
Mechanism of Action: Signaling Pathway

Hyoscine Butylbromide exerts its spasmolytic effect by interrupting the signaling cascade that leads to smooth muscle contraction. Acetylcholine released from parasympathetic nerve endings binds to M3 muscarinic receptors on the surface of smooth muscle cells. This binding activates a Gq protein, which in turn stimulates phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the sarcoplasmic reticulum, triggering the release of stored calcium ions (Ca2+) into the cytoplasm. The increased intracellular Ca2+ concentration leads to the activation of calmodulin, which then activates myosin light chain kinase (MLCK). MLCK phosphorylates the myosin light chains, enabling the interaction between actin and myosin filaments and resulting in muscle contraction. Hyoscine Butylbromide competitively blocks the initial step of this pathway by preventing acetylcholine from binding to the M3 receptor.

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